

Preliminary research applications of KMG-104

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: KMG-104

Cat. No.: B15364599

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An In-depth Technical Guide to the Core Preliminary Research Applications of **KMG-104**

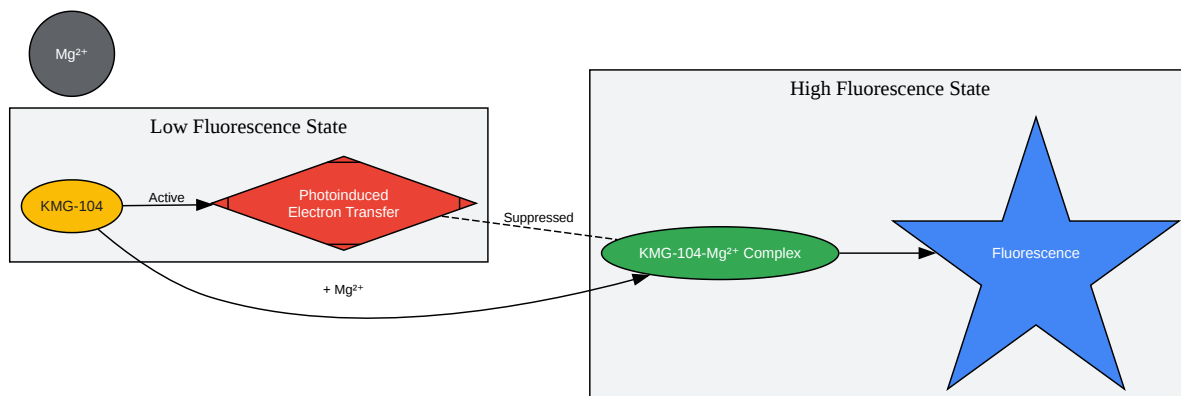
For Researchers, Scientists, and Drug Development Professionals

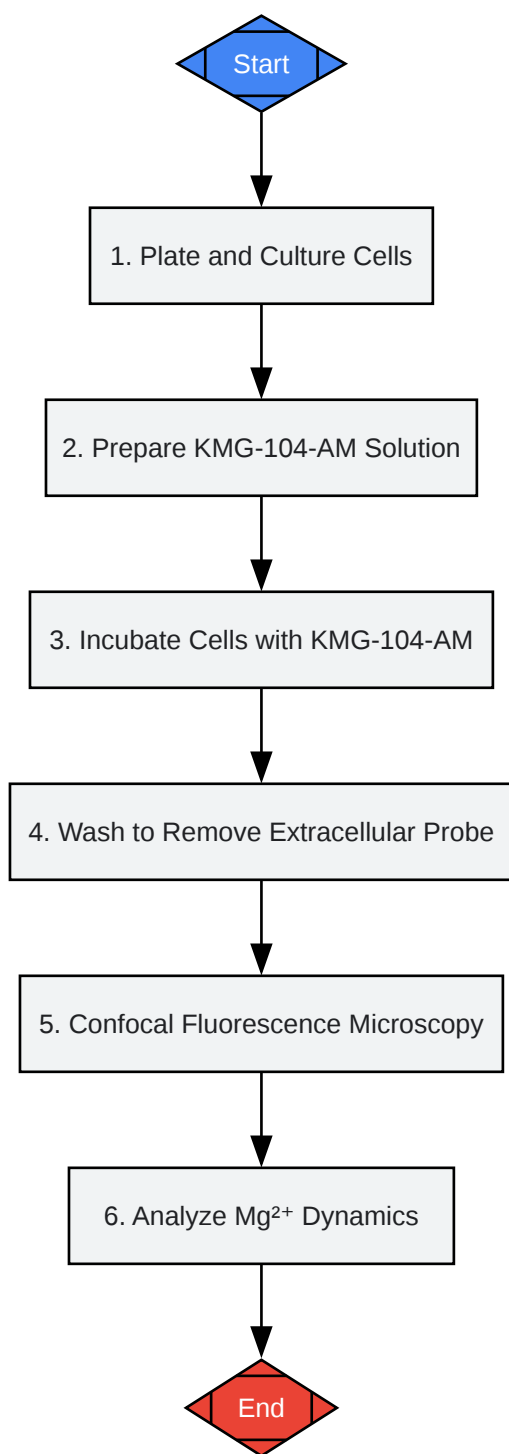
Introduction

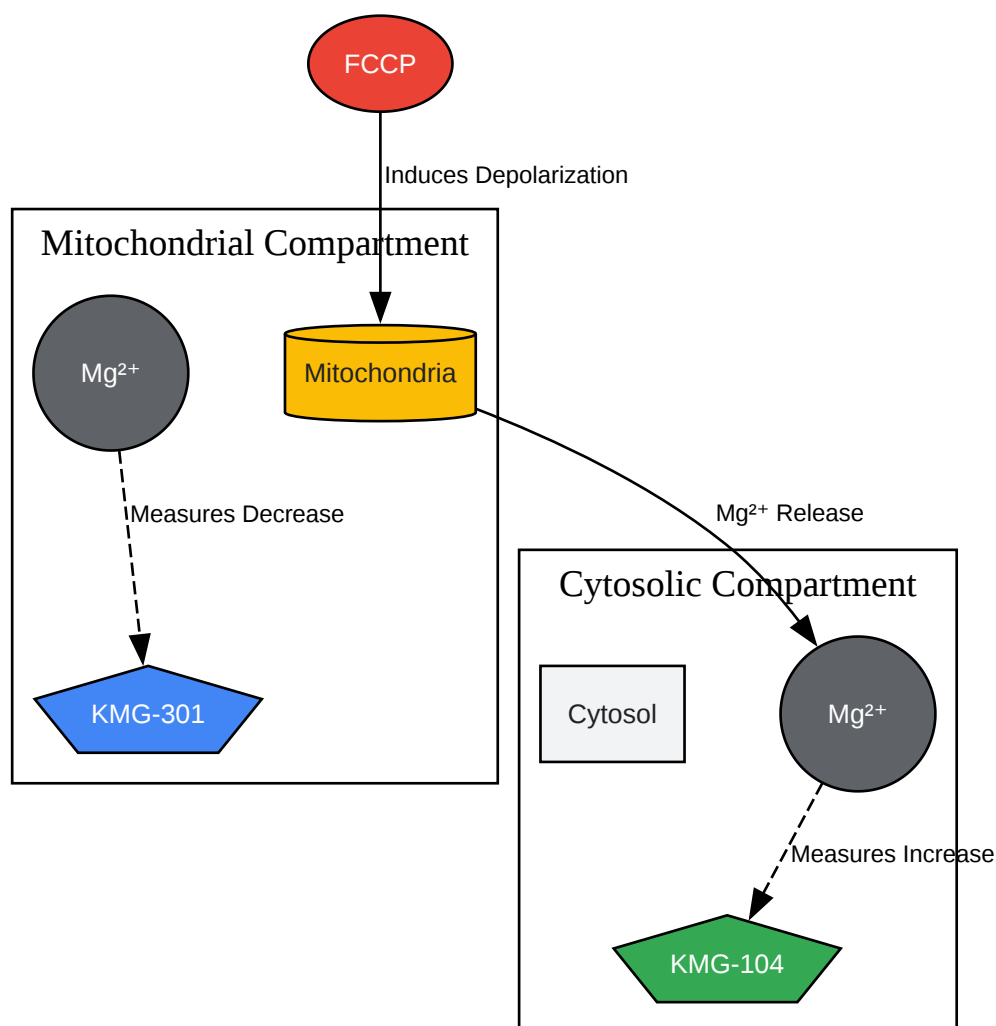
KMG-104 is a highly selective fluorescent probe designed for the detection and imaging of magnesium ions (Mg^{2+}) within the cytoplasm of living cells.[1][2] Its development has provided researchers with a valuable tool to investigate the crucial roles of Mg^{2+} in a multitude of cellular functions.[3][4][5] Unlike many other ion indicators, **KMG-104** exhibits desirable properties such as a significant fluorescence increase upon binding to Mg^{2+} and excitability by the common 488 nm argon laser line, making it well-suited for confocal laser scanning microscopy.[1][2] This guide provides a comprehensive overview of the technical specifications, experimental protocols, and key research applications of **KMG-104**.

Core Mechanism of Action

KMG-104's function is based on a photoinduced electron transfer (PET) mechanism. In its unbound state, the probe exhibits low fluorescence. Upon binding to Mg^{2+} , the PET process is suppressed, leading to a substantial increase in fluorescence intensity. This "off-on" fluorescent response allows for the sensitive detection of changes in intracellular Mg^{2+} concentrations.[2] The probe's molecular design ensures high selectivity for Mg^{2+} over other biologically relevant cations like sodium (Na^+), potassium (K^+), and calcium (Ca^{2+}).[1][2]







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- To cite this document: BenchChem. [Preliminary research applications of KMG-104]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15364599#preliminary-research-applications-of-kmg-104]

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